

Essential Safety and Disposal Procedures for L-670,630

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Compound of Interest

Compound Name: L 670630

Cat. No.: B1673843

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For researchers, scientists, and drug development professionals utilizing L-670,630, a potent and orally active 5-lipoxygenase inhibitor, adherence to proper disposal and safety protocols is paramount. This document provides a comprehensive guide to the safe handling and disposal of L-670,630 (CAS Number: 133174-26-2), with the chemical name 2-phenethyl-6-(3-phenoxypropyl)-2,3-dihydrobenzofuran-5-ol.

Chemical and Physical Properties

A summary of the key identifiers for L-670,630 is provided in the table below.

Property	Value
Chemical Name	2-phenethyl-6-(3-phenoxypropyl)-2,3-dihydrobenzofuran-5-ol
CAS Number	133174-26-2
Molecular Formula	C ₂₅ H ₂₆ O ₃
Molecular Weight	374.48 g/mol
Appearance	For research use only, not for human or veterinary use.[1]

Health and Safety Information

While a specific Safety Data Sheet (SDS) for L-670,630 is not readily available in the public domain, general safety precautions for handling laboratory chemicals of this nature should be strictly followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Use appropriate chemical-resistant gloves. Gloves should be inspected before use and disposed of properly after handling.
- Body Protection: Wear a lab coat or other protective clothing.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Avoid inhalation of dust or aerosols.
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a dry, dark place.
- For short-term storage, maintain a temperature of 0 - 4°C.
- For long-term storage, maintain a temperature of -20°C.

Disposal Procedures

The disposal of L-670,630 must be conducted in accordance with all local, state, and federal regulations for hazardous waste. Under no circumstances should this chemical be disposed of in the sanitary sewer or regular trash.[\[4\]](#)

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Classify L-670,630 waste as hazardous chemical waste.
 - Segregate it from non-hazardous waste and other incompatible chemical waste streams. It is crucial to separate halogenated from non-halogenated solvent waste.^[4]
- Containerization:
 - Use only approved, leak-proof, and clearly labeled hazardous waste containers.
 - The container must be compatible with the chemical properties of L-670,630.
- Labeling:
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "L-670,630 (2-phenethyl-6-(3-phenoxypropyl)-2,3-dihydrobenzofuran-5-ol)".
 - Include the date when the waste was first added to the container.
- Waste Accumulation:
 - Store the waste container in a designated, secure satellite accumulation area.
 - Keep the container closed except when adding waste.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.
 - Provide them with a complete and accurate description of the waste.

Empty Containers:

- Thoroughly empty all contents from the original container.

- Triple rinse the container with a suitable solvent.
- Collect the rinsate as hazardous waste.
- Deface or remove the original label before disposing of the rinsed container as non-hazardous waste, or follow your institution's specific guidelines for empty container disposal.
[5]

Accidental Release Measures

In the event of a spill, evacuate the area and prevent entry of unnecessary personnel. Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand or earth. Do not use combustible materials like sawdust.[4] Collect the contaminated absorbent material and any contaminated surfaces into a sealed, properly labeled container for hazardous waste disposal. Do not wash spills down the drain.[4]

Disclaimer: This information is provided as a general guide for trained laboratory personnel. It is not a substitute for a formal safety and disposal plan developed by a qualified professional. Always consult your institution's EHS department for specific guidance and procedures.

Visual Guidance

Logical Relationship for Safe Chemical Handling and Disposal



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Caption: Workflow for safe handling and disposal of laboratory chemicals.

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